

Dimethyl(2-bromoethyl)phosphonate: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl(2-bromoethyl)phosphonate*

Cat. No.: *B3395263*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals. The information herein is compiled from available data on analogous compounds, as specific data for **Dimethyl(2-bromoethyl)phosphonate** is limited. All handling of this chemical should be conducted by trained personnel in a controlled laboratory setting with appropriate safety measures in place.

Introduction

Dimethyl(2-bromoethyl)phosphonate is an organophosphorus compound that serves as a versatile intermediate in organic synthesis. Its bifunctional nature, possessing both a reactive bromoethyl group and a dimethyl phosphonate moiety, allows for its use in the introduction of the phosphonate group into a variety of molecules. This is particularly relevant in medicinal chemistry, where the phosphonate group can act as a non-hydrolyzable mimic of a phosphate group, potentially leading to the development of novel therapeutic agents.^[1]

Given its classification as an organophosphate and a reactive alkyl halide, **Dimethyl(2-bromoethyl)phosphonate** is expected to possess significant toxicological properties. This guide provides a comprehensive overview of the available safety and handling information, drawing from data on the closely related Diethyl(2-bromoethyl)phosphonate and Dimethyl phosphonate to ensure best practices in a laboratory setting.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **Dimethyl(2-bromoethyl)phosphonate** is not readily available, the hazard profile can be inferred from its structural analogs.

Organophosphate esters are a class of compounds known for their potential to inhibit acetylcholinesterase, an enzyme critical for nerve function.[\[2\]](#)

Based on the GHS classification for Diethyl(2-bromoethyl)phosphonate, **Dimethyl(2-bromoethyl)phosphonate** is anticipated to be classified as follows:

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)

Physical and Chemical Properties

Quantitative data for **Dimethyl(2-bromoethyl)phosphonate** is not widely reported. The following table summarizes the known physical and chemical properties of the closely related Diethyl(2-bromoethyl)phosphonate.

Property	Value (for Diethyl(2-bromoethyl)phosphonate)
CAS Number	5324-30-1
Molecular Formula	C ₆ H ₁₄ BrO ₃ P
Molecular Weight	245.05 g/mol [3]
Appearance	Liquid
Boiling Point	75 °C @ 1 mmHg
Density	1.348 g/mL at 25 °C
Flash Point	> 110 °C (> 230 °F) [4]
Solubility	Soluble in water (20 g/L at 25°C)

Toxicological Information

Detailed toxicological studies on **Dimethyl(2-bromoethyl)phosphonate** have not been identified. The toxicological profile is therefore based on data from Dimethyl phosphonate and general knowledge of organophosphate toxicity.

Acute Toxicity

The acute toxicity of Dimethyl phosphonate provides an indication of the potential hazards of its derivatives.

Route	Species	Value
Oral LD50	Rat (male)	3283 mg/kg bw[5]
Oral LD50	Rat (female)	3040 mg/kg bw[5]
Dermal LD50	Rabbit	681 mg/kg bw[5]

Signs of acute intoxication for Dimethyl phosphonate include depression, labored respiration, ataxia, and placidity.[5]

Irritation and Sensitization

- Skin Irritation: Dimethyl phosphonate is irritating to the skin of rabbits.[5] Prolonged or repeated exposure may cause moderate to severe irritation.
- Eye Irritation: Dimethyl phosphonate is irritating to the eyes of rabbits.[5]
- Sensitization: No sensitization studies are available for Dimethyl phosphonate.[5]

Repeated Dose Toxicity, Carcinogenicity, and Mutagenicity

Studies on Dimethyl phosphonate indicate potential for long-term health effects:

- Repeated Dose Toxicity: In a 4-week inhalation study in rats, increased kidney weights and keratitis were observed at the lowest tested concentration.[5]

- Carcinogenicity: There is clear evidence of carcinogenicity in male F344 rats (lungs and forestomach) and equivocal evidence in female F344 rats.[5] No evidence of carcinogenicity was observed in mice.[5]
- Mutagenicity: Dimethyl phosphonate is regarded as having genotoxic potential in vivo.[5]

Experimental Protocols: Safe Handling and Emergency Procedures

Given the hazardous nature of organophosphates, strict adherence to safety protocols is mandatory.

Engineering Controls

- Work with **Dimethyl(2-bromoethyl)phosphonate** should be conducted in a well-ventilated chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.[6]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation before use.
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

General Handling Procedures

- Avoid contact with skin, eyes, and clothing.[7]
- Avoid inhalation of vapors or mists.
- Wash hands thoroughly after handling.[7]
- Keep containers tightly closed when not in use.

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Spill and Leak Procedures

- Minor Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Major Spills: Evacuate the area and prevent entry. Wear appropriate PPE, including respiratory protection. Contain the spill and collect the material for disposal.

First Aid Measures

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.^[7]
- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Get medical attention.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention.^[7]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Get medical attention immediately.^[7]

Synthesis and Reactivity

Dimethyl(2-bromoethyl)phosphonate is typically synthesized via the Michaelis-Arbuzov reaction.^[1]

Experimental Protocol: Synthesis of Dimethyl(2-bromoethyl)phosphonate (Adapted from Diethyl analog)

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add a molar excess of 1,2-dibromoethane.
- Slowly add trimethyl phosphite to the stirred 1,2-dibromoethane.

- Heat the reaction mixture to reflux for several hours.
- After the reaction is complete, remove the excess 1,2-dibromoethane by distillation under reduced pressure.
- The crude **Dimethyl(2-bromoethyl)phosphonate** can be purified by vacuum distillation.

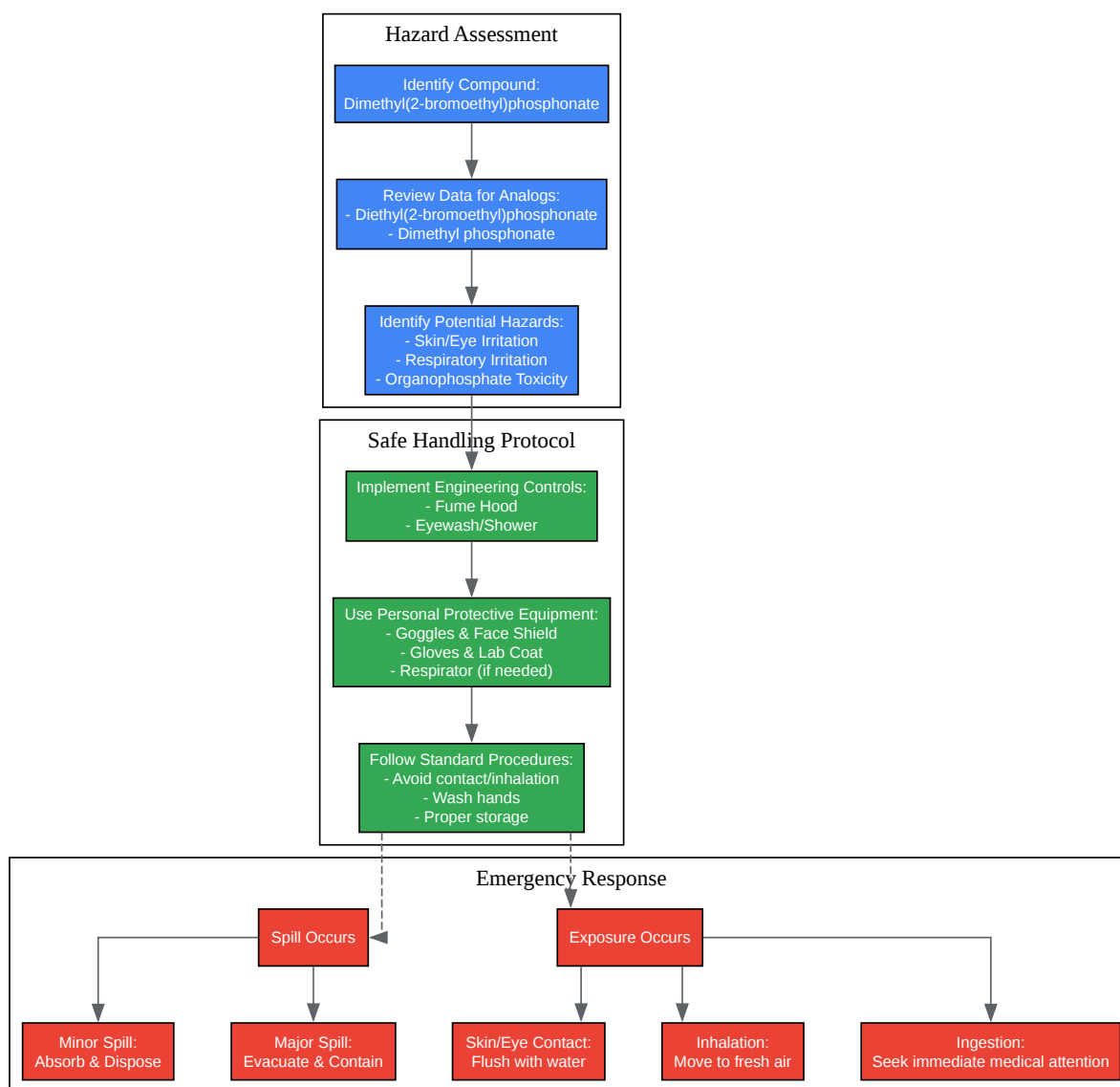
Note: This is a generalized procedure and should be optimized for specific laboratory conditions.

Chemical Reactivity

The reactivity of **Dimethyl(2-bromoethyl)phosphonate** is characterized by:

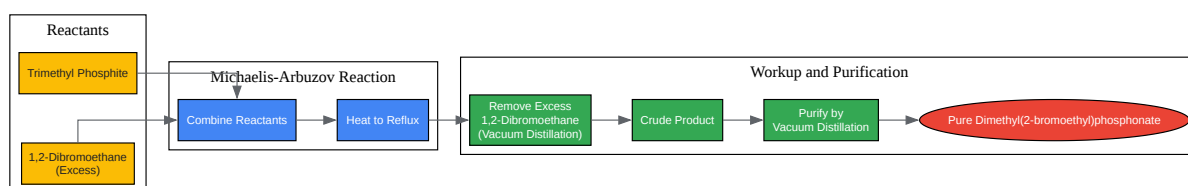
- The Bromoethyl Group: The carbon-bromine bond is susceptible to nucleophilic substitution reactions, allowing for the attachment of the phosphonate moiety to various molecules.
- The Dimethyl Phosphonate Group: This group is relatively stable but can be hydrolyzed to the corresponding phosphonic acid under specific acidic or basic conditions.

Visualizations



[Click to download full resolution via product page](#)

Caption: General workflow for assessing hazards and implementing safe handling procedures for **Dimethyl(2-bromoethyl)phosphonate**.



[Click to download full resolution via product page](#)

Caption: A typical workflow for the synthesis of **Dimethyl(2-bromoethyl)phosphonate** via the Michaelis-Arbuzov reaction.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethyl(2-bromoethyl)phosphonate | 26119-42-6 | Benchchem [benchchem.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Diethyl (2-bromoethyl)phosphonate | C₆H₁₄BrO₃P | CID 79218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Diethyl 2-bromoethylphosphonate 97 5324-30-1 [sigmaaldrich.com]
- 5. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]

- To cite this document: BenchChem. [Dimethyl(2-bromoethyl)phosphonate: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3395263#dimethyl-2-bromoethyl-phosphonate-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com